

Studies validating the anticancer and apoptotic effects of deinoxanthin on cancer cell lines.

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Compound of Interest

Compound Name: *Deinoxanthin*

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Deinoxanthin: A Promising Anticancer Agent Targeting Apoptotic Pathways in Cancer Cells

For Immediate Release

GWANGJU, South Korea – A comprehensive analysis of existing research validates the potent anticancer and pro-apoptotic effects of **deinoxanthin**, a unique carotenoid isolated from the radioresistant bacterium *Deinococcus radiodurans*. This guide synthesizes the available experimental data, offering researchers, scientists, and drug development professionals a detailed comparison of **deinoxanthin**'s efficacy across different cancer cell lines and an in-depth look at its mechanism of action.

Comparative Efficacy of Deinoxanthin on Cancer Cell Lines

Deinoxanthin has demonstrated significant cytotoxic effects on various human cancer cell lines, including liver (HepG2), colon (HT-29), and prostate (PC-3) cancer. The inhibitory activity is dose-dependent, with the half-maximal inhibitory concentration (IC50) values indicating its potency.

Parameter	HepG2 (Liver Cancer)	HT-29 (Colon Cancer)	PC-3 (Prostate Cancer)
IC50 Value (μM)	59[1][2][3][4]	61[1][2][3][4]	77[1][2][3][4]

At a concentration of 100 μM, **deinoxanthin** treatment for 24 hours resulted in a substantial decrease in cell viability across all tested cell lines:

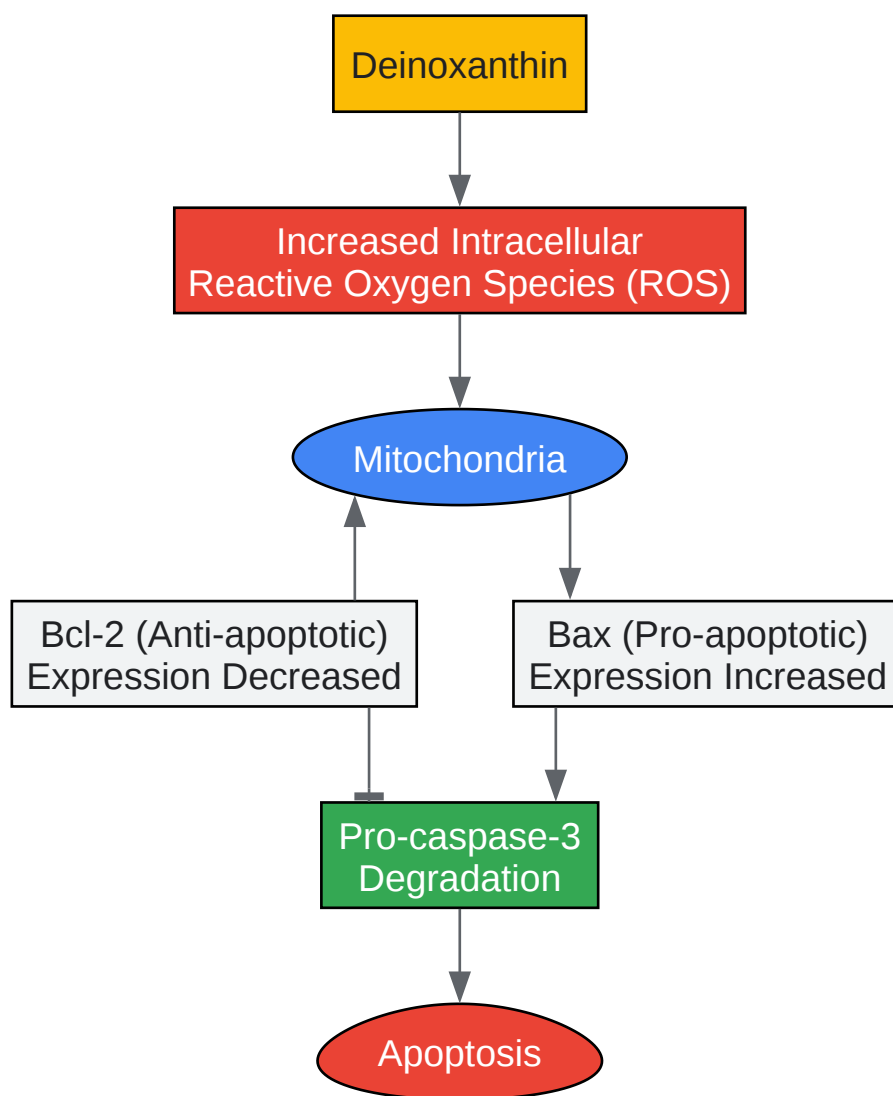
- HepG2: 12.1% viability[2][3]
- HT-29: 17.27% viability[2][3]
- PC-3: 22.4% viability[2][3]

These findings highlight that **deinoxanthin** is most effective against the HepG2 liver cancer cell line.[2][3]

Mechanism of Action: Induction of Apoptosis

Deinoxanthin induces apoptosis in cancer cells through a multifaceted approach involving the generation of reactive oxygen species (ROS) and the modulation of key apoptotic proteins.[1][2][3][5]

Deinoxanthin-Induced Apoptotic Signaling Pathway



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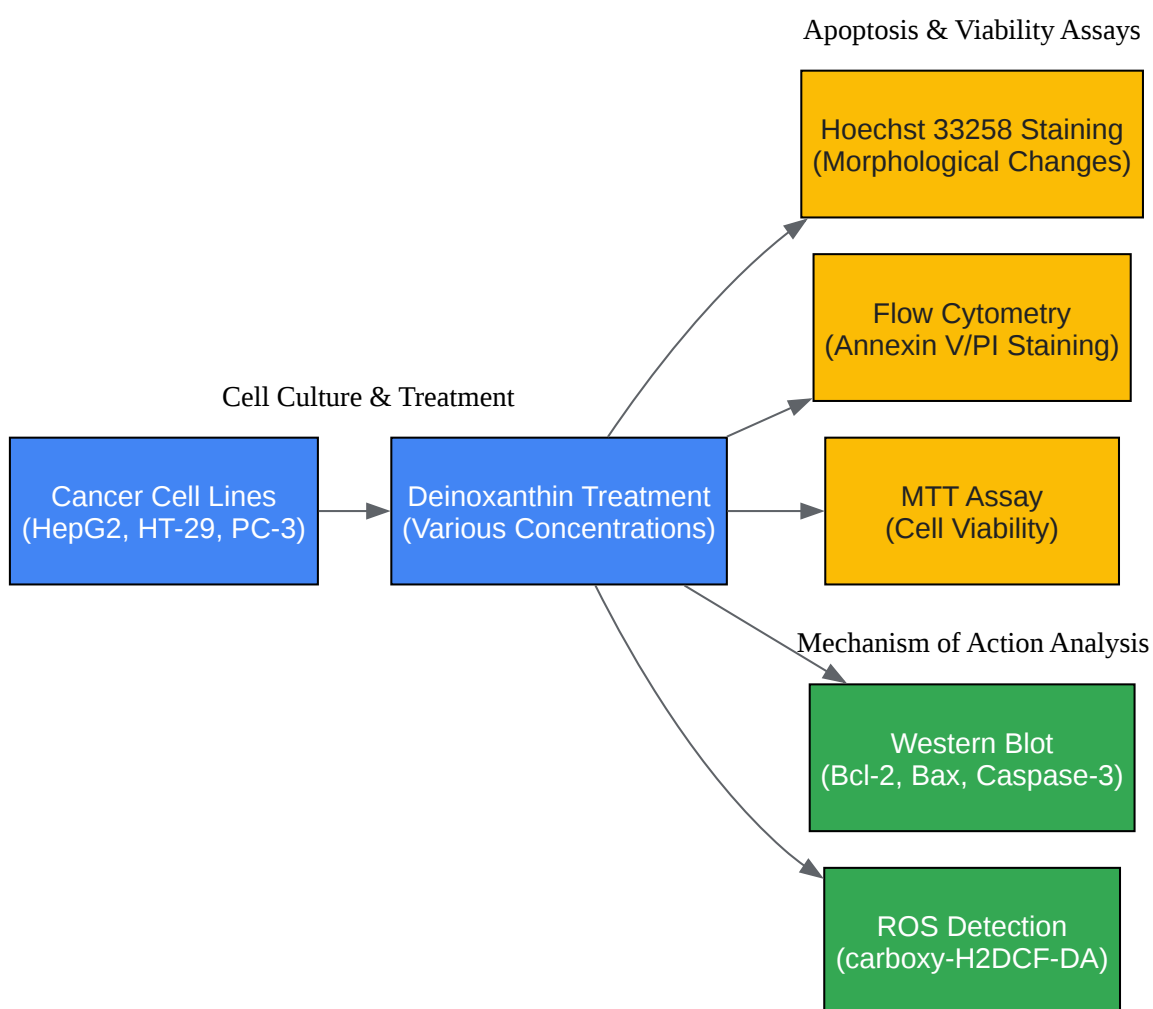
Caption: **Deinoxanthin**-induced apoptotic signaling pathway in cancer cells.

Treatment with **deinoxanthin** leads to a significant increase in intracellular ROS levels, suggesting a pro-oxidant activity that triggers apoptosis.[1][2][3] This is accompanied by a downregulation of the anti-apoptotic protein Bcl-2 and an upregulation of the pro-apoptotic protein BAX.[1][2][3][5] This shift in the Bcl-2/BAX ratio is a critical step in the mitochondrial-mediated apoptotic pathway, leading to the degradation of pro-caspase-3 and the execution of apoptosis.[1][2][3][5]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the validation of **deinoxanthin**'s anticancer effects.

Experimental Workflow for Assessing Deinoxanthin's Effects



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